

In-Depth Technical Guide to the Safe Handling and Storage of Ethoxyethyne

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Compound of Interest

Compound Name: **Ethoxyethyne**

Cat. No.: **B1361780**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety protocols for the handling and storage of **ethoxyethyne** (ethoxyacetylene). Given its highly reactive and flammable nature, strict adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research. This document outlines the known hazards, provides detailed experimental procedures for its synthesis and purification, and establishes clear protocols for emergency situations.

Hazard Identification and Quantitative Data

Ethoxyethyne is a highly flammable and reactive alkyne. While specific quantitative data on its toxicity and explosivity are not widely documented in publicly available safety literature, its chemical structure suggests significant hazards. The sodium salt intermediate formed during its synthesis is known to be pyrophoric.[\[1\]](#)

Table 1: Quantitative Data for **Ethoxyethyne** and Related Safety Information

Parameter	Value/Information	Source(s)
Chemical Formula	C ₄ H ₆ O	[2]
Molecular Weight	70.09 g/mol	[2]
CAS Number	927-80-0	[2]
Appearance	Liquid	
Boiling Point	49-51°C at 749 mmHg	[1]
Refractive Index (n ²⁵ /D)	1.3790	[1]
Density (at 25°C)	0.732 g/mL (for a ~40 wt. % solution in hexanes)	
Occupational Exposure Limits (OELs)	No specific OELs have been established for ethoxyethyne. It is recommended to handle it in a well-ventilated fume hood to minimize exposure.	[3][4][5][6][7]
Toxicity Data (LD ₅₀ /LC ₅₀)	Specific LD ₅₀ /LC ₅₀ data for ethoxyethyne is not readily available. The product is reported to have lachrymatory properties.[1]	[2][8][9][10][11]
Flammability	Highly flammable liquid and vapor.[2] Vapors can form explosive mixtures with air.	[2][12]
Stability	Acetylenic compounds, especially haloacetylenes and heavy metal salts of acetylenes, can be shock-sensitive.[13] While specific data for ethoxyethyne is unavailable, it should be treated as potentially unstable,	[13]

especially in the presence of metals or upon heating.

Personal Protective Equipment (PPE)

Due to the hazardous nature of **ethoxyethyne** and its intermediates, a stringent PPE protocol is mandatory.

- Eye and Face Protection: Chemical safety goggles and a face shield are required at all times.[14]
- Skin Protection: A flame-resistant lab coat, fully buttoned, along with chemical-resistant gloves (e.g., nitrile) are essential. For procedures with a high risk of splashing, consider double-gloving.[14]
- Respiratory Protection: All work with **ethoxyethyne** must be conducted in a certified chemical fume hood.[14] If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[14]
- Footwear: Fully enclosed, chemical-resistant footwear must be worn.

Experimental Protocols

The following are detailed procedures for the synthesis and purification of **ethoxyethyne**, adapted from established literature.

Synthesis of Ethoxyethyne from Diethylchloroacetal

This procedure is adapted from Organic Syntheses.[1] Caution: This synthesis involves a pyrophoric intermediate and a lachrymatory product. All steps must be performed under an inert atmosphere and with appropriate shielding.[1]

Materials:

- 1-L three-necked flask
- Cold-finger condenser (cooled with dry ice)

- Soda-lime tower
- Gas absorption trap
- Inlet tube
- 100-mL dropping funnel
- Anhydrous liquid ammonia (500 mL)
- Hydrated ferric nitrate (0.5 g)
- Clean, freshly cut sodium (38 g, 1.65 g atoms)
- Diethylchloroacetal (76.5 g, 0.50 mole)
- Saturated sodium chloride solution (325 mL, cooled to -20°C)
- Saturated aqueous solution of sodium dihydrogen phosphate
- Anhydrous calcium chloride (approx. 4 g)
- Dry ice-trichloroethylene bath

Procedure:

- Preparation of Sodium Amide: In the 1-L three-necked flask equipped with a cold-finger condenser and gas inlet tube, prepare a solution of sodium amide in liquid ammonia. Introduce 500 mL of anhydrous liquid ammonia. Add 0.5 g of hydrated ferric nitrate, followed by 38 g of freshly cut sodium.[1]
- Reaction with Diethylchloroacetal: Once the sodium is completely converted to sodium amide, replace the inlet tube with a dropping funnel. Add 76.5 g of diethylchloroacetal over 15-20 minutes with manual agitation. Swirl the mixture for an additional 15 minutes.[1]
- Removal of Ammonia and Hydrolysis: Evaporate the ammonia using a stream of pure nitrogen. Cool the flask to -70°C in a dry ice-trichloroethylene bath. CRITICAL STEP: Rapidly add 325 mL of a pre-cooled (-20°C) saturated sodium chloride solution with vigorous

agitation. This step is crucial and must be performed with caution as the sodium derivative of **ethoxyethyne** is extremely pyrophoric.[1]

- Isolation of Crude Product: Fit the flask with a still head connected to a trap cooled to -70°C. Slowly heat the flask to 100°C on a steam bath. The condensate collected in the trap is the crude **ethoxyethyne**.[1]
- Neutralization and Drying: Allow the condensate to warm to 0°C. Re-cool the trap to -70°C and neutralize the mixture by the dropwise addition of a saturated aqueous solution of sodium dihydrogen phosphate. Freeze the aqueous layer by cooling with dry ice and decant the supernatant liquid. Dry the product over approximately 4 g of anhydrous calcium chloride.[1]
- Purification by Distillation: Remove the drying agent by filtration. Distill the filtrate through a column packed with glass helices to yield pure **ethoxyethyne** (b.p. 49–51°/749 mm).[1] The distillation should be conducted in a hood as the product is lachrymatory.[1]

A More Convenient Synthesis Procedure

An alternative, more convenient procedure that avoids the use of liquid ammonia has been reported.[15] This method involves the reaction of chloroacetaldehyde diethyl acetal with a solution of n-BuLi and diethylamine in THF at 0°C.[15]

Materials:

- Diethylamine
- Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Chloroacetaldehyde diethyl acetal

Procedure:

- To a solution of diethylamine (160 mmol) in THF (300 mL) at 0°C, add a 2.30 M solution of n-BuLi (142 mmol) in hexanes.[15]

- Stir the solution for 10 minutes, then add chloroacetaldehyde diethyl acetal (45.9 mmol) over 5 minutes.[15]
- Stir the solution for 30 minutes at 0°C.[15]
- The product can be isolated and purified by flash chromatography.[15]

Safe Storage

- Containers: Store **ethoxyethyne** in a tightly closed container.[2]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent reaction with air and moisture.
- Temperature: Store in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[2] A storage temperature of 2-8°C is recommended.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and heavy metals.[12][13][16][17] Acetylenic compounds can form explosive salts with heavy metals like copper, silver, and mercury.[13]
- Labeling: All containers must be clearly labeled with the chemical name, concentration, and associated hazards.

Emergency Procedures

Spill Response

For small spills:

- Evacuate and Isolate: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Absorb: Use a non-combustible absorbent material, such as sand or earth, to contain and absorb the spill.[18] Do not use paper towels as they are combustible.[18]
- Collect: Carefully collect the absorbed material into a sealable container for hazardous waste disposal.[18]

- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

For large spills:

- Evacuate the entire laboratory immediately.
- Activate the fire alarm.
- Contact emergency services and the institutional safety office.

Fire Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#) Do not use water, as it may be ineffective and can spread the flammable liquid.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)
- Procedure: Move containers from the fire area if it can be done without risk. Use water spray to cool fire-exposed containers.

First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes.[\[2\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[2\]](#) If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[2\]](#)

Quenching and Disposal

Quenching of Pyrophoric Intermediates

The sodium derivative of **ethoxyethyne** formed during the Organic Syntheses procedure is pyrophoric and must be handled with extreme care.[\[1\]](#) Quenching should be performed under an inert atmosphere in a fume hood.[\[19\]](#)

A general procedure for quenching pyrophoric materials involves the slow, dropwise addition of a less reactive alcohol like isopropanol at a low temperature (e.g., 0°C), followed by a more reactive alcohol like ethanol or methanol, and finally, water.[\[19\]](#)[\[20\]](#)[\[21\]](#)

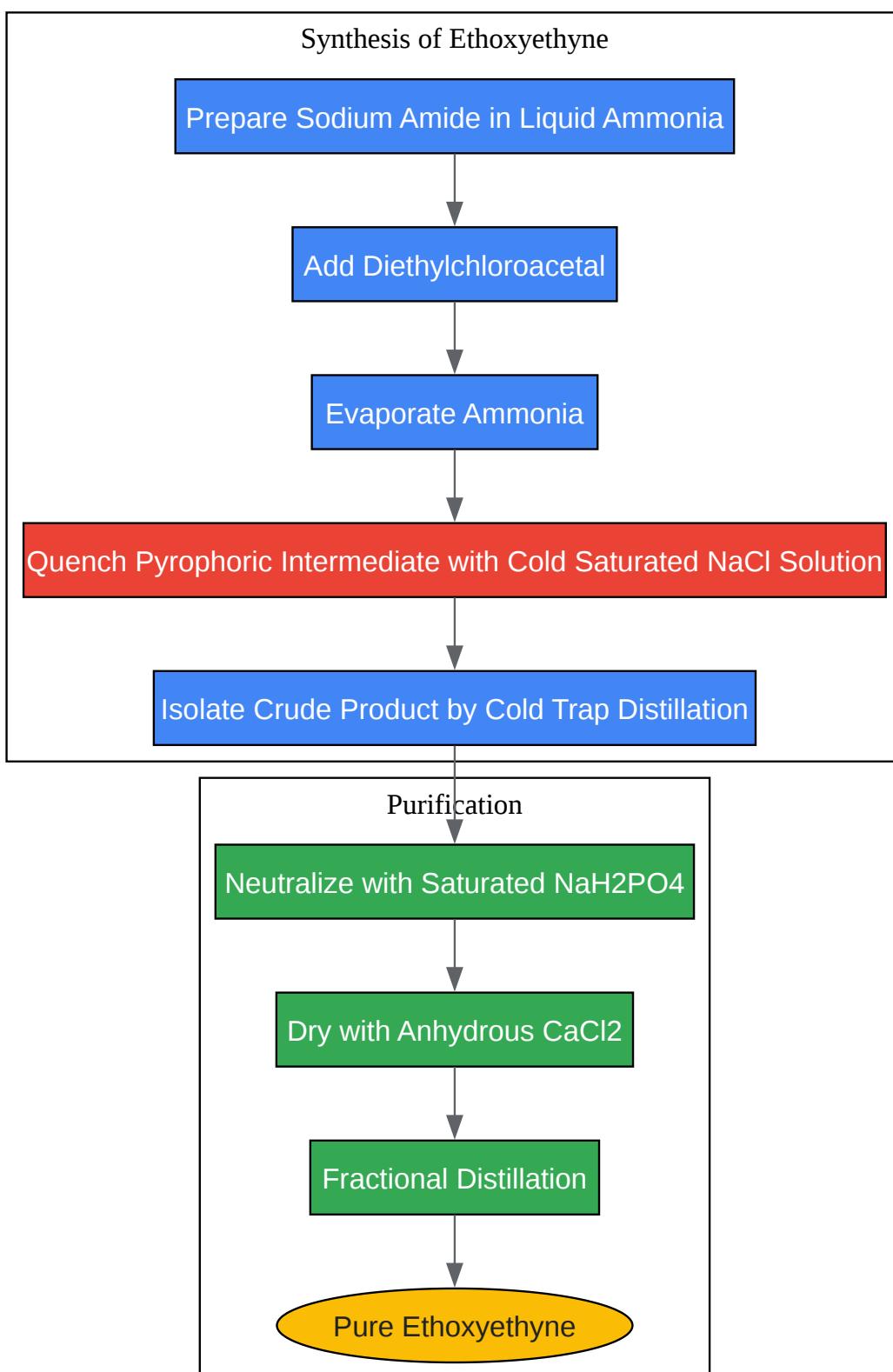
Disposal of Ethoxyethyne Waste

All waste containing **ethoxyethyne** must be treated as hazardous waste.

- Collect waste in a properly labeled, sealed container.
- The waste should be disposed of through an approved hazardous waste management program in accordance with local, state, and federal regulations.[\[22\]](#)

Visualized Workflows and Logical Relationships

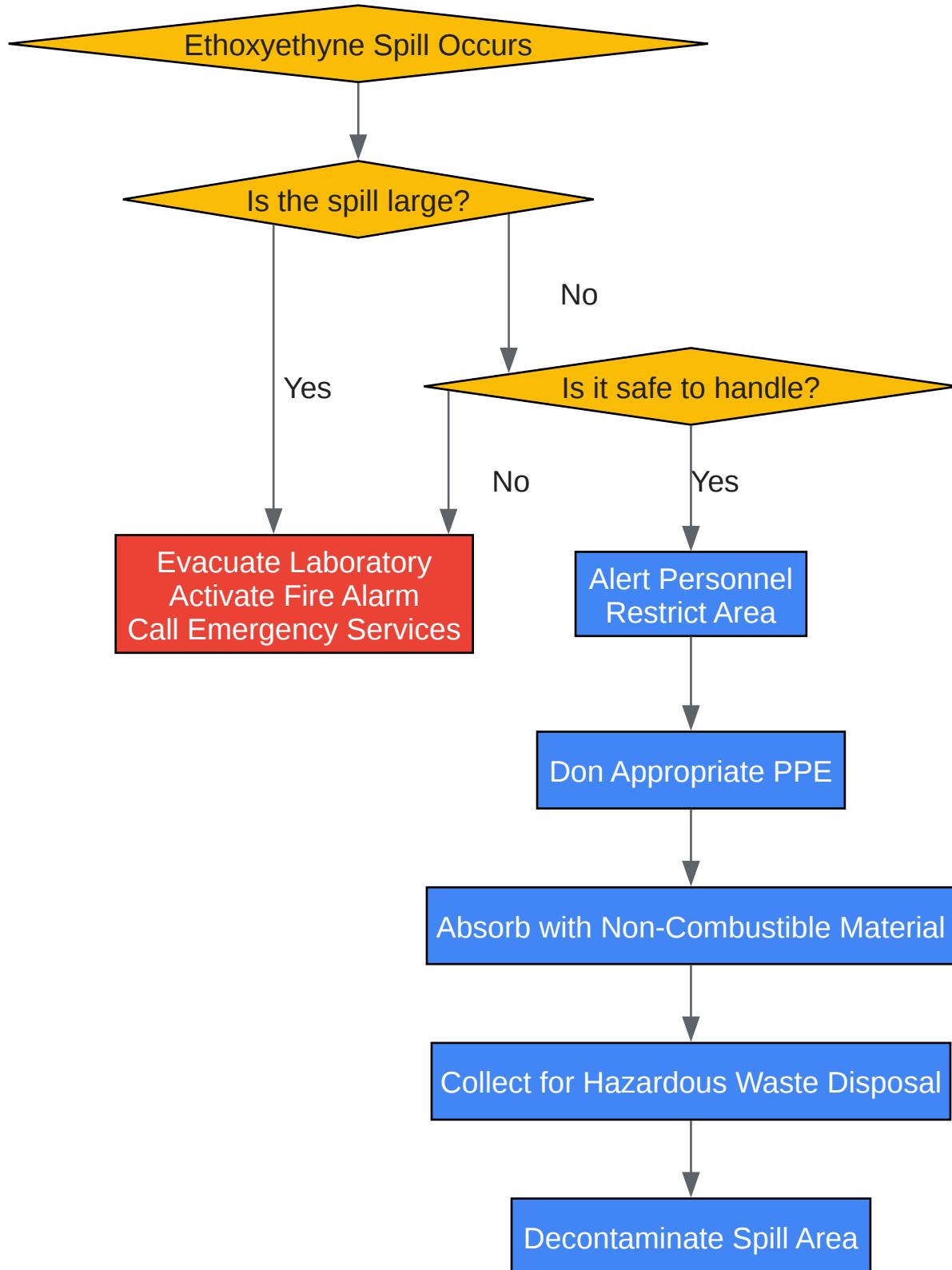
Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **ethoxyethyne**.

Spill Response Decision Tree



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Caption: Decision tree for responding to an **ethoxyethyne** spill.

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